

# Data Presentation: Inter-laboratory Comparison of $^{109}\text{Cd}$ Activity Measurements

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cadmium-109

Cat. No.: B087968

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The data presented below is a summary from the Bureau International des Poids et Mesures (BIPM) key comparisons, which are international exercises to assess the measurement capabilities of national metrology institutes.<sup>[1]</sup> The results provide a benchmark for the accuracy and consistency of  $^{109}\text{Cd}$  quantification.

Table 1: Summary of Participant Results from BIPM Key Comparison BIPM.RI(II)-K1.Cd-109

Participating Laboratory (Country)	Measurement Method	Relative Standard Uncertainty (%)	Deviation from the Key Comparison Reference Value (KCRV) (%)
LNE-LNHB (France)	$4\pi(\text{LS})\text{e-X}$	0.28	-0.12
NIST (USA)	$4\pi\beta(\text{PC})\text{-}\gamma$ coincidence counting	0.35	0.25
PTB (Germany)	$4\pi\beta(\text{PC})\text{-}\gamma$ coincidence counting	0.40	-0.30
NPL (United Kingdom)	$4\pi\beta(\text{PC})\text{-}\gamma$ coincidence counting	0.50	0.15
KRISS (South Korea)	$4\pi\beta(\text{PC})\text{-}\gamma$ coincidence counting	0.38	-0.08
CMI-IIR (Czech Republic)	$4\pi\beta(\text{PC})\text{-}\gamma$ coincidence counting	0.45	0.20

Note: This table is a representative summary based on publicly available BIPM reports. The actual reports contain more detailed information and a larger number of participants over time.

## Experimental Protocols

The following are detailed methodologies for two primary techniques used in the quantitative analysis of  $^{109}\text{Cd}$ .

### $4\pi\beta(\text{PC})\text{-}\gamma$ Coincidence Counting

This is a primary method for the absolute standardization of radionuclides.

#### a. Sample Preparation:

- Prepare a stock solution of  $^{109}\text{Cd}$  in a suitable carrier solution (e.g., 0.1 M HCl).
- Gravimetrically prepare sources by depositing a known mass of the radioactive solution onto a thin, conductive film (e.g., Vyns film coated with gold).

- Dry the sources under a controlled atmosphere to obtain a uniform radioactive deposit.

b. Measurement Setup:

- Place the source in a  $4\pi$  proportional counter (PC) which detects the beta particles and conversion electrons emitted by  $^{109}\text{Cd}$ .
- The proportional counter is placed between two NaI(Tl) or HPGe detectors for the detection of the coincident gamma rays (88 keV for  $^{109}\text{Cd}$ ).

c. Data Acquisition and Analysis:

- Set the energy windows for the beta and gamma detectors to selectively count the emissions from  $^{109}\text{Cd}$ .
- Record the counts in the beta channel ( $N_\beta$ ), the gamma channel ( $N_\gamma$ ), and the coincidence channel ( $N_c$ ) over a defined period.
- Calculate the activity ( $A$ ) of the source using the formula:  $A = (N_\beta * N_\gamma) / N_c$ .
- Apply corrections for factors such as dead time, background radiation, and decay scheme complexities.

## Liquid Scintillation (LS) Counting

This method is widely used for the relative measurement of  $^{109}\text{Cd}$  activity, especially in biological samples.

a. Sample Preparation for Biological Matrices:[2]

- For liquid samples like plasma or serum, mix a known volume with a solubilizing agent (e.g., Soluene-350).[2]
- Incubate the mixture to ensure complete dissolution.[2]
- Decolorize the sample if necessary by adding hydrogen peroxide to reduce color quenching. [2]

- For solid tissues, homogenize the tissue and solubilize a known weight of the homogenate.
- Add a liquid scintillation cocktail to the prepared sample in a scintillation vial.

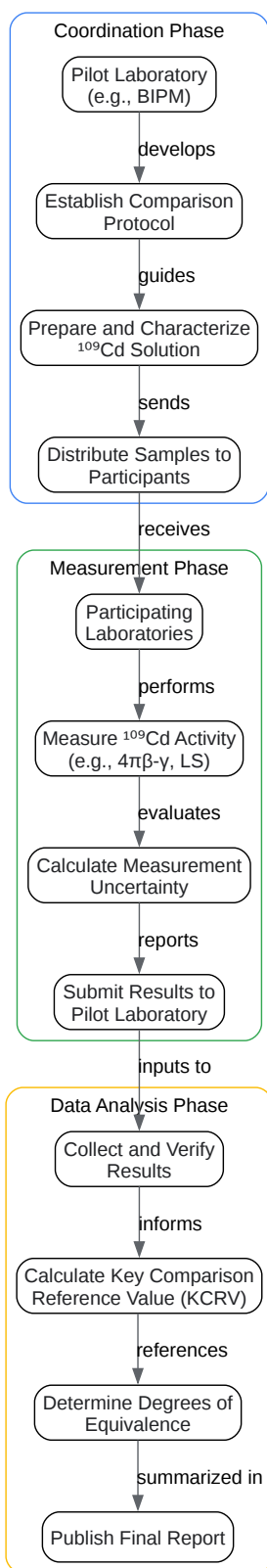
b. Measurement:

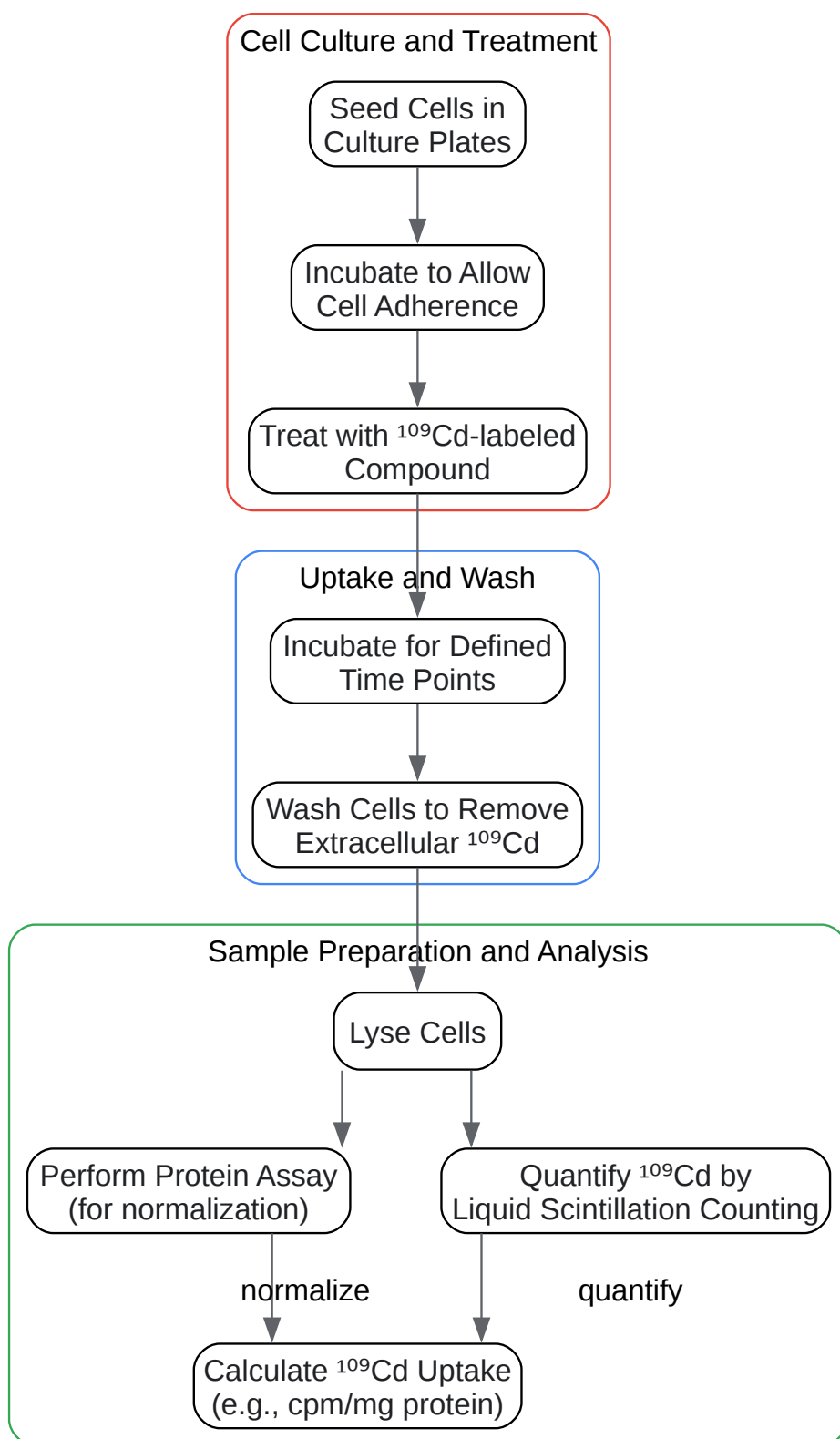
- Place the vials in a liquid scintillation counter.
- Set the appropriate energy window for  $^{109}\text{Cd}$ .
- Count the samples for a predetermined time to achieve the desired statistical precision.

c. Data Analysis:

- The instrument software will provide the counts per minute (CPM).
- Determine the counting efficiency by using a calibrated standard or an internal standard.
- Correct for quenching, which is the reduction in light output due to interfering substances in the sample.
- Calculate the activity in the sample by dividing the CPM by the counting efficiency.

## Mandatory Visualizations





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## References

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Address: 3281 E Guasti Rd

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